

# Thermal Properties of Strontium Phosphate Glasses

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## Compound of Interest

Compound Name: *Strontium phosphate*

Cat. No.: *B085154*

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The thermal behavior of **strontium phosphate** glasses is influenced by their composition, particularly the concentration of strontium oxide (SrO) and other modifying oxides. Key thermal parameters include the glass transition temperature (T<sub>g</sub>), crystallization temperature (T<sub>c</sub>), and melting temperature (T<sub>m</sub>).

## Quantitative Data Summary

The following tables summarize the thermal properties of various **strontium phosphate** glass compositions as reported in the literature.

Table 1: Thermal Properties of SrO-Doped Phosphate-Based Glasses

Glass Composition (mol%)	T <sub>g</sub> (°C)	T <sub>c</sub> (°C)	T <sub>m</sub> (°C)
(CaO)0.3(Na <sub>2</sub> O)0.2(P <sub>2</sub> O <sub>5</sub> )0.5	Not specified	600	757, 864
(CaO)0.3(Na <sub>2</sub> O)0.19(P <sub>2</sub> O <sub>5</sub> )0.5(SrO)0.01	Not specified	650	756, 866
(CaO)0.3(Na <sub>2</sub> O)0.17(P <sub>2</sub> O <sub>5</sub> )0.5(SrO)0.03	Not specified	683	750, 894
(CaO)0.3(Na <sub>2</sub> O)0.15(P <sub>2</sub> O <sub>5</sub> )0.5(SrO)0.05	Not specified	720, 750	Not specified
0.5P <sub>2</sub> O <sub>5</sub> –0.17Na <sub>2</sub> O–0.03TiO <sub>2</sub> –0.3CaO	427	602, 689	Not specified
0.5P <sub>2</sub> O <sub>5</sub> –0.17Na <sub>2</sub> O–0.03TiO <sub>2</sub> –0.2SrO–0.1CaO	437	~625	Not specified
0.5P <sub>2</sub> O <sub>5</sub> –0.17Na <sub>2</sub> O–0.03TiO <sub>2</sub> –0.1SrO–0.2CaO	432	~625	Not specified
0.5P <sub>2</sub> O <sub>5</sub> –0.17Na <sub>2</sub> O–0.03TiO <sub>2</sub> –0.3SrO	435	~625	Not specified

Data extracted from multiple sources.[\[1\]](#)[\[2\]](#)

Note: The glass transition temperature (T<sub>g</sub>) tends to increase with increasing SrO content in some systems, which can be attributed to the strengthening of the glass network.[\[1\]](#) The crystallization temperature (T<sub>c</sub>) also shows a general trend of increasing with higher SrO concentrations, indicating a retardation of the crystallization process.[\[1\]](#)

## Experimental Protocols

This section details the methodologies for the synthesis and thermal characterization of **strontium phosphate glasses**.

# Glass Synthesis

Two common methods for synthesizing **strontium phosphate** glasses are melt-quenching and the sol-gel process.

## 2.1.1. Melt-Quenching Technique

This conventional method involves melting raw materials at high temperatures followed by rapid cooling to form a glass.

Protocol:

- Raw Material Preparation: Weigh appropriate amounts of precursor materials such as ammonium dihydrogen phosphate ( $\text{NH}_4\text{H}_2\text{PO}_4$ ) as the source of  $\text{P}_2\text{O}_5$ , strontium carbonate ( $\text{SrCO}_3$ ) for  $\text{SrO}$ , calcium carbonate ( $\text{CaCO}_3$ ) for  $\text{CaO}$ , and sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) for  $\text{Na}_2\text{O}$ .<sup>[1][3]</sup>
- Mixing: Thoroughly mix the powders in a mortar and pestle to ensure homogeneity.<sup>[3]</sup>
- Melting: Place the mixed powders in a platinum or silica crucible and heat in a high-temperature furnace.<sup>[1][3]</sup> A typical melting profile involves:
  - An initial heating step to around 300-400°C for 1 hour to drive off volatile components.<sup>[3]</sup>
  - A subsequent ramp to a higher temperature, typically between 1000°C and 1200°C, for 1-2 hours to ensure a complete and homogeneous melt.<sup>[2][3]</sup>
- Quenching: Pour the molten glass onto a preheated stainless steel or graphite mold and press with another plate to obtain a glass of uniform thickness.<sup>[1][2]</sup>
- Annealing: Transfer the glass to an annealing furnace set at a temperature near the glass transition temperature (e.g., 350°C) for several hours to relieve internal stresses.<sup>[1]</sup>
- Cooling: Slowly cool the glass to room temperature inside the furnace.

## 2.1.2. Sol-Gel Synthesis

The sol-gel method offers a low-temperature route to produce glasses with high purity and homogeneity.

Protocol:

- Precursor Solution Preparation:
  - Dissolve a phosphorus precursor, such as triethyl phosphate (TEP) or n-butyl phosphate, in an alcohol solvent (e.g., ethanol).[\[4\]](#)
  - In separate containers, prepare solutions of the other metal alkoxide precursors, such as calcium methoxyethoxide and sodium methoxide, in an appropriate solvent.[\[4\]](#)
  - For strontium incorporation, dissolve a strontium salt like strontium acetate in the reaction mixture.[\[4\]](#)
- Hydrolysis and Condensation:
  - Slowly add the metal alkoxide solutions to the phosphorus precursor solution under vigorous stirring.
  - Add a controlled amount of water to initiate hydrolysis and condensation reactions, leading to the formation of a sol.
- Gelation: Pour the sol into a suitable container and allow it to age. The sol will gradually transform into a rigid, porous gel. This process can take several hours to days.[\[4\]](#)
- Drying: Dry the gel at a low temperature (e.g., 60-80°C) for an extended period to remove the solvent and by-products.
- Calcination: Heat the dried gel to a higher temperature (e.g., 300-500°C) to remove residual organic compounds and consolidate the glass structure.[\[4\]](#)

## Thermal Analysis

### 2.2.1. Differential Thermal Analysis (DTA) and Differential Scanning Calorimetry (DSC)

DTA and DSC are used to determine the glass transition temperature (T<sub>g</sub>), crystallization temperature (T<sub>c</sub>), and melting temperature (T<sub>m</sub>).

Protocol:

- Sample Preparation: Prepare a small amount of the glass sample, typically 10-20 mg, in powder form.
- Crucible Loading: Place the powdered sample into an alumina or platinum crucible. An empty crucible is used as a reference.
- Instrument Setup: Place both the sample and reference crucibles into the DTA/DSC instrument.
- Measurement: Heat the sample at a constant rate, typically 10-20°C/min, under a controlled atmosphere (e.g., nitrogen or air). The instrument records the temperature difference or heat flow difference between the sample and the reference as a function of temperature.
- Data Analysis:
  - T<sub>g</sub>: Determined as the onset temperature of the endothermic shift in the baseline of the DTA/DSC curve.
  - T<sub>c</sub>: Identified as the onset temperature of the exothermic peak.
  - T<sub>m</sub>: Determined as the onset temperature of the endothermic peak corresponding to melting.

### 2.2.2. Dilatometry

Dilatometry is used to measure the coefficient of thermal expansion (CTE) of the glass.

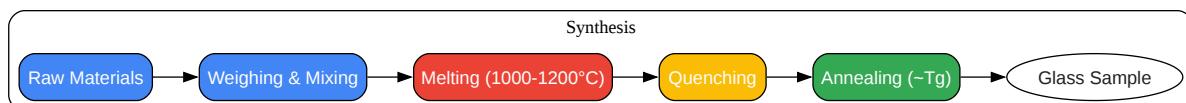
Protocol:

- Sample Preparation: Cut a rectangular or cylindrical glass sample with parallel and flat end faces. The typical length is 10-25 mm.

- Instrument Setup: Place the sample in the dilatometer furnace. A pushrod is brought into contact with the sample.
- Measurement: Heat the sample at a controlled rate, typically 5-10°C/min. The change in the sample's length is continuously measured by a transducer connected to the pushrod.
- Data Analysis: The CTE ( $\alpha$ ) is calculated from the slope of the length change versus temperature curve ( $\Delta L/L_0$  vs.  $\Delta T$ ), where  $L_0$  is the initial length of the sample.

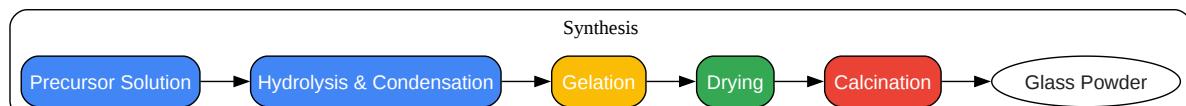
## Visualized Workflows

The following diagrams, created using the DOT language, illustrate the experimental workflows for the synthesis and characterization of **strontium phosphate** glasses.



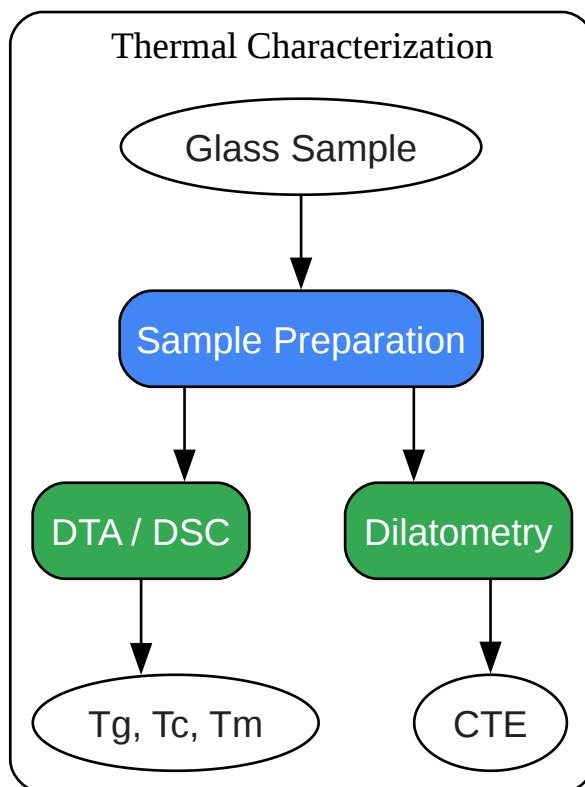
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Caption: Melt-Quenching Synthesis Workflow.



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Caption: Sol-Gel Synthesis Workflow.



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Caption: Thermal Analysis Workflow.

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## References

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